

# Vamidothion: A Historical and Technical Overview of its Agricultural Applications

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## Compound of Interest

Compound Name: Vamidothion

Cat. No.: B1683475

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## Introduction

**Vamidothion** is an organophosphate insecticide and acaricide that was historically used to control a range of sucking and piercing pests on various agricultural crops. As a systemic pesticide, it is absorbed and translocated within the plant, providing protection from the inside out. This technical guide provides an in-depth overview of the historical applications of **vamidothion**, its mode of action, quantitative efficacy, and the experimental protocols used in its study. Due to concerns regarding its toxicity, the use of **vamidothion** has been discontinued in many regions, including the European Union and the United States[1].

## Chemical and Physical Properties

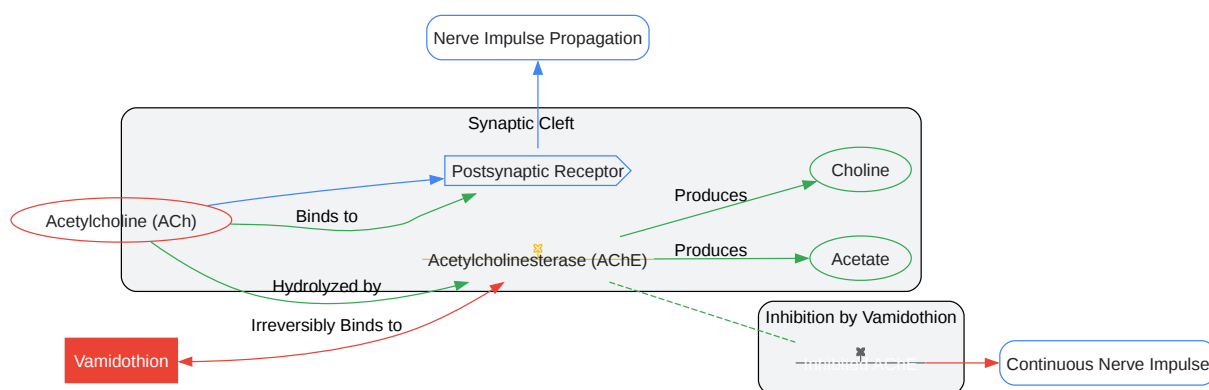
**Vamidothion** is a white crystalline solid with the chemical formula  $C_8H_{18}NO_4PS_2$ . It is readily soluble in many organic solvents but has low solubility in water. Key properties are summarized in the table below.

Property	Value
IUPAC Name	O,O-dimethyl S-{2-[(1-methyl-2-methylamino-2-oxoethyl)sulfanyl]ethyl} phosphorothioate
CAS Number	2275-23-2
Molecular Weight	287.34 g/mol
Melting Point	46-48 °C
Water Solubility	4 g/L at 25 °C

## Mode of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, **vamidothion**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects<sup>[1]</sup>. AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at the synaptic cleft. By inhibiting AChE, **vamidothion** causes an accumulation of ACh, leading to the continuous stimulation of cholinergic receptors. This results in hyperexcitation of the nervous system, paralysis, and ultimately, the death of the insect.

The following diagram illustrates the signaling pathway of acetylcholinesterase and its inhibition by **vamidothion**.



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Caption: Signaling pathway of acetylcholinesterase and its inhibition by **vamidothion**.

## Historical Agricultural Applications and Efficacy

**Vamidothion** was primarily used as a systemic insecticide and acaricide to control a variety of sucking pests on numerous crops.

## Target Pests and Crops

Target Pest	Crops
Aphids (including woolly apple aphid)	Apples, Pears, Hops, Potatoes, Sugar beet, Cereals, Cotton, Ornamentals
Mites	Fruit trees, Hops, Ornamentals
Leafhoppers	Rice, Cotton
Thrips	Cotton, Ornamentals
Whiteflies	Cotton, Ornamentals

## Application Rates and Efficacy

Application rates of **vamidothion** varied depending on the crop, target pest, and local regulations. The following table summarizes some of the historically reported application rates and efficacy data.

Crop	Pest	Application Rate (a.i.)	Efficacy	Reference
Apple	Woolly apple aphid	40-50 g/100 L	Good to excellent control	<a href="#">[2]</a>
Hops	Aphids	50 g/100 L	Effective control	<a href="#">[2]</a>
Sugar Beet	Aphids	0.4-0.5 kg/ha	Effective control	<a href="#">[2]</a>
Rice	Leafhoppers	600 g/ha	Effective control	

## Residue Levels in Crops

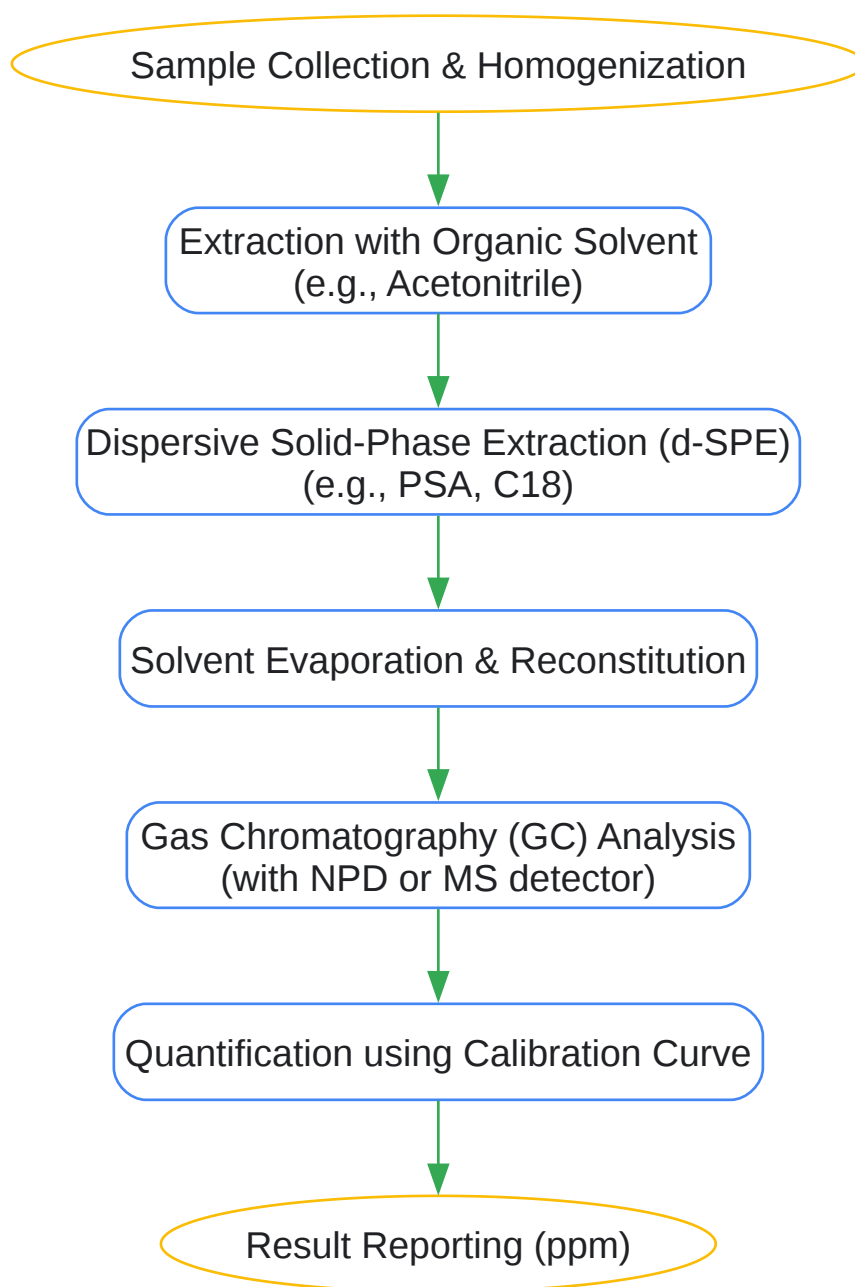
As a systemic insecticide, residues of **vamidothion** and its metabolites could be found in treated crops. The levels of these residues decline over time after application.

Crop	Application Rate (a.i.)	Days After Last Application	Residue Level (ppm)
Apples	50 g/100 L	14	1.2
Apples	50 g/100 L	28	0.8
Pears	40 g/100 L	21	0.5
Hops (dry)	50 g/100 L	35	< 0.1

## Experimental Protocols

### Vamidothion Residue Analysis in Plant Material (General Protocol)

This protocol outlines a general method for the determination of **vamidothion** residues in plant materials using gas chromatography.



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Caption: Generalized workflow for **vamidothion** residue analysis in plant samples.

1. Sample Preparation:

- A representative sample of the plant material (e.g., fruit, leaves) is collected and homogenized to ensure uniformity.

2. Extraction:

- A known weight of the homogenized sample is extracted with a suitable organic solvent, such as acetonitrile, to isolate the pesticide residues. This is often done using a high-speed blender or shaker.

### 3. Clean-up:

- The extract is then subjected to a clean-up step to remove interfering substances like pigments, sugars, and lipids. Dispersive solid-phase extraction (d-SPE) with sorbents like primary secondary amine (PSA) and C18 is a common technique.

### 4. Concentration and Reconstitution:

- The cleaned-up extract is concentrated, often by evaporating the solvent under a gentle stream of nitrogen. The residue is then redissolved in a small, known volume of a suitable solvent for injection into the gas chromatograph.

### 5. Gas Chromatography (GC) Analysis:

- The prepared sample is injected into a gas chromatograph equipped with a suitable capillary column and a detector sensitive to organophosphorus compounds, such as a nitrogen-phosphorus detector (NPD) or a mass spectrometer (MS).

### 6. Quantification:

- The concentration of **vamidothion** in the sample is determined by comparing the peak area from the sample chromatogram to a calibration curve prepared from standards of known concentrations.

## Acetylcholinesterase Activity Assay in Insects

This protocol describes a colorimetric method to determine the activity of acetylcholinesterase in insects and assess the inhibitory effect of **vamidothion**. This method is based on the Ellman assay.

### 1. Enzyme Extraction:

- Insects are homogenized in a cold buffer solution (e.g., phosphate buffer) to extract the proteins, including acetylcholinesterase.

- The homogenate is then centrifuged to remove cellular debris, and the supernatant containing the enzyme is collected.

## 2. Assay Procedure:

- The reaction mixture is prepared in a microplate well or a cuvette and typically contains:
  - The enzyme extract.
  - A buffer solution to maintain optimal pH.
  - 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), also known as Ellman's reagent.
  - The substrate, acetylthiocholine iodide (ATCI).
- For inhibition studies, the enzyme extract is pre-incubated with different concentrations of **vamidothion** before adding the substrate.

## 3. Measurement:

- AChE hydrolyzes ATCI to thiocholine and acetate.
- The produced thiocholine reacts with DTNB to form a yellow-colored product, 5-thio-2-nitrobenzoate (TNB), which absorbs light at 412 nm.
- The rate of the reaction is monitored by measuring the increase in absorbance at 412 nm over time using a spectrophotometer or a microplate reader.

## 4. Data Analysis:

- The enzyme activity is calculated from the rate of change in absorbance.
- For inhibition studies, the percentage of inhibition is calculated by comparing the activity in the presence of **vamidothion** to the activity of a control without the inhibitor. The IC<sub>50</sub> value (the concentration of inhibitor that causes 50% inhibition) can then be determined.



## Acute Oral Toxicity (LD50) Determination in Rats (General Protocol)

This protocol outlines the general steps for determining the median lethal dose (LD50) of a substance like **vamidothion** in rats.

### 1. Animal Selection and Acclimatization:

- Healthy, young adult rats of a specific strain are selected.
- The animals are acclimatized to the laboratory conditions for at least one week before the experiment.

### 2. Dose Preparation and Administration:

- **Vamidothion** is dissolved or suspended in a suitable vehicle (e.g., corn oil, water).
- A range of doses is prepared.
- A single dose is administered to each group of animals via oral gavage. A control group receives only the vehicle.

### 3. Observation:

- The animals are observed for signs of toxicity and mortality at regular intervals for a specified period, typically 14 days.
- Observations include changes in behavior, appearance, weight, and any signs of illness.

### 4. Data Collection and Analysis:

- The number of mortalities in each dose group is recorded.
- The LD50 value and its 95% confidence limits are calculated using appropriate statistical methods, such as probit analysis.

## Conclusion

**Vamidothion** was a historically significant organophosphate insecticide and acaricide used to protect a variety of crops from sucking pests. Its efficacy stemmed from its systemic nature and its potent inhibition of acetylcholinesterase. However, due to its toxicity profile, its use has been largely phased out in many parts of the world. The technical information and experimental protocols provided in this guide offer a comprehensive overview for researchers and professionals in the fields of agriculture, toxicology, and drug development, serving as a valuable historical reference and a basis for understanding the properties and assessment of similar compounds.

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## References

- 1. Soil application of systemic insecticides for control of woolly apple aphid (*Eriosoma lanigerum* (Hsm.)) in Rhodesia | Bulletin of Entomological Research | Cambridge Core [cambridge.org]
- 2. researchgate.net [researchgate.net]
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